

# solubility of 2,4-dinitrophenetole in various organic solvents

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2,4-Dinitrophenetole**

Cat. No.: **B1218203**

[Get Quote](#)

An In-depth Technical Guide on the Solubility of 2,4-Dinitrophenol in Various Organic Solvents

**Disclaimer:** Initial searches for "**2,4-dinitrophenetole**" did not yield relevant solubility data. The following guide has been prepared under the assumption that the intended compound of interest was 2,4-dinitrophenol, for which solubility information is available.

This technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility of 2,4-dinitrophenol in a range of organic solvents. The document includes tabulated quantitative data, a detailed experimental protocol for solubility determination, and a workflow diagram to visually represent the process.

## Data Presentation: Solubility of 2,4-Dinitrophenol

The solubility of 2,4-dinitrophenol in various organic solvents is summarized in the table below. It is important to note that solubility is dependent on temperature, and the provided data points are at specific temperatures where available. Generally, 2,4-dinitrophenol exhibits greater solubility in organic solvents compared to its limited solubility in water.[\[1\]](#)

Solvent	Temperature (°C)	Solubility ( g/100 g solution)
Ethyl Acetate	15	15.55[2]
Acetone	15	35.90[2]
Chloroform	15	5.39[2]
Pyridine	15	20.08[2]
Carbon Tetrachloride	15	0.423[2]
Toluene	15	6.36[2]
Ethanol	Not specified	Soluble[2][3]
Ethyl Ether	Not specified	Soluble[2]
Benzene	Not specified	Soluble[2][3]
Methanol	Not specified	Soluble[2]
Dimethyl Sulfoxide (DMSO)	Not specified	Moderately Soluble[4]

For comparison, the solubility of 2,4-dinitrophenol in water is 0.6 g/100 mL at 18 °C.[3]

## Experimental Protocols: Determination of Solubility

A common and reliable method for determining the solubility of a solid compound in an organic solvent is the isothermal shake-flask method. The following protocol provides a detailed methodology for this key experiment.

**Objective:** To determine the equilibrium solubility of 2,4-dinitrophenol in a specific organic solvent at a constant temperature.

**Materials and Equipment:**

- 2,4-Dinitrophenol (high purity)
- Organic solvent of interest (analytical grade)

- Analytical balance
- Constant temperature orbital shaker or water bath
- Calibrated thermometer
- Screw-capped vials
- Syringes and syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

**Procedure:**

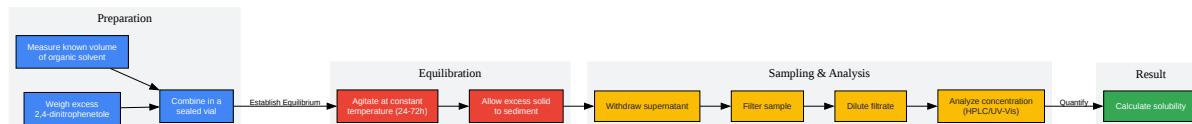
- Preparation of a Saturated Solution:
  - Add an excess amount of 2,4-dinitrophenol to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is essential to ensure that the solution reaches saturation.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature.
  - Agitate the mixtures for a sufficient duration (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- Sample Collection and Filtration:
  - After equilibration, cease agitation and allow the vials to rest in the constant temperature bath for at least 2 hours to allow the excess solid to sediment.

- Carefully withdraw a sample of the clear supernatant using a syringe. To prevent precipitation, the syringe can be pre-warmed to the experimental temperature.
- Immediately filter the sample through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved solid particles.

- Gravimetric Analysis and Dilution:
  - Determine the mass of the collected filtrate.
  - Dilute the filtrate with a known volume of the same solvent to a concentration that is within the linear range of the analytical instrument.
- Quantitative Analysis:
  - Analyze the concentration of 2,4-dinitrophenol in the diluted solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with standard solutions of 2,4-dinitrophenol in the same solvent is required for accurate quantification.
- Calculation of Solubility:
  - From the determined concentration of the diluted sample and the dilution factor, calculate the concentration of 2,4-dinitrophenol in the original saturated solution.
  - Express the solubility in the desired units, such as grams per 100 g of solvent or moles per liter.

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates the experimental workflow for the determination of solubility using the isothermal shake-flask method.



[Click to download full resolution via product page](#)

Caption: Workflow for the experimental determination of solubility.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [solubilityofthings.com](http://solubilityofthings.com) [solubilityofthings.com]
- 2. 2,4-Dinitrophenol | C<sub>6</sub>H<sub>4</sub>N<sub>2</sub>O<sub>5</sub> | CID 1493 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-Dinitrophenol CAS#: 51-28-5 [m.chemicalbook.com]
- 4. [researchgate.net](http://researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [solubility of 2,4-dinitrophenetole in various organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218203#solubility-of-2-4-dinitrophenetole-in-various-organic-solvents>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)